

An In-depth Technical Guide to Resveratrol-13C6: Properties, Applications, and Methodologies

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Resveratrol-13C6 is a stable isotope-labeled form of resveratrol, a naturally occurring polyphenolic compound that has garnered significant interest for its potential antioxidant, anti-inflammatory, and anti-aging properties. The incorporation of six carbon-13 atoms into one of the phenyl rings of the resveratrol molecule makes it an invaluable tool for researchers in various fields, particularly in metabolism, pharmacokinetics, and quantitative analysis. This technical guide provides a comprehensive overview of the chemical properties, experimental applications, and relevant methodologies associated with **Resveratrol-13C6**.

Chemical and Physical Properties

Resveratrol-13C6 shares the same fundamental chemical structure as its unlabeled counterpart, with the key difference being the isotopic enrichment. This enrichment provides a distinct mass shift, which is crucial for its applications in mass spectrometry-based assays. The primary properties of **Resveratrol-13C6** are summarized below.

General Properties



Property	Value	Reference
Synonyms	trans-Resveratrol-13C6, 5- [(1E)-2-(4-Hydroxyphenyl- 13C6)ethenyl]-1,3-benzenediol	[1]
CAS Number	1185247-70-4	[1]
Molecular Formula	¹³ C ₆ C ₈ H ₁₂ O ₃	[1]
Molecular Weight	234.20 g/mol	[1]
Appearance	Solid, off-white to tan powder	[1]

Purity and Isotopic Enrichment

Property	Value	Reference
Purity (by HPLC)	≥95% to 98% (CP)	[2]
Isotopic Purity	99 atom % ¹³ C	
Mass Shift	M+6	

Physicochemical Properties

While specific solubility and stability data for **Resveratrol-13C6** are not extensively published, the values for unlabeled trans-resveratrol provide a reliable estimate due to their structural identity.



Property	Value	Reference
Melting Point	266-268°C	
Storage Temperature	-20°C	
Solubility in Water	0.05 mg/mL	[3]
Solubility in Ethanol	~50-65 mg/mL	[4][5]
Solubility in DMSO	~65 mg/mL	[4]
Solubility in PEG-400	373.85 mg/mL	[3]
Stability	Stable in acidic pH, degrades in neutral and basic conditions. Light and pH sensitive.	[3][5]

Synthesis of Resveratrol-13C6

A detailed, publicly available protocol for the specific synthesis of **Resveratrol-13C6** is not readily found in the scientific literature. However, the general synthesis of resveratrol is well-documented and can be adapted for isotopic labeling.[6][7][8] The synthesis typically involves a Wittig or Horner-Wadsworth-Emmons reaction to form the stilbene backbone. For the synthesis of **Resveratrol-13C6**, one of the key precursors, such as a protected 4-hydroxybenzaldehyde, would need to be synthesized using a 13C-labeled benzene ring as the starting material.

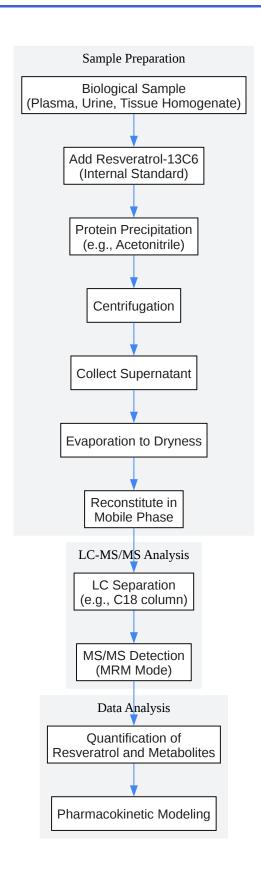
Experimental Applications and Protocols

The primary application of **Resveratrol-13C6** is as an internal standard in quantitative mass spectrometry-based analyses, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its identical chemical behavior to endogenous or administered unlabeled resveratrol, combined with its distinct mass, allows for precise and accurate quantification in complex biological matrices.

Pharmacokinetic and Metabolic Studies

Resveratrol-13C6 is crucial for elucidating the absorption, distribution, metabolism, and excretion (ADME) of resveratrol.





Click to download full resolution via product page

Caption: Workflow for pharmacokinetic analysis using **Resveratrol-13C6**.



• Sample Preparation:

- To 100 μL of plasma, add a known concentration of Resveratrol-13C6 solution (e.g., 25 ng/mL).
- Add 300 μL of acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at high speed (e.g., 10,000 rpm) for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 μL of the initial mobile phase.
- LC-MS/MS Conditions:
 - Column: A C18 reversed-phase column is typically used.
 - Mobile Phase: A gradient of water with a modifier (e.g., 0.1% formic acid or 5 mM ammonium acetate) and an organic solvent like acetonitrile or methanol.
 - Mass Spectrometry: Operate in Multiple Reaction Monitoring (MRM) mode.
 - Monitor the specific precursor-to-product ion transitions for both unlabeled resveratrol and Resveratrol-13C6. For example:
 - Resveratrol: m/z 227 -> 185
 - Resveratrol-13C6: m/z 233 -> 191
 - Quantification: The concentration of unlabeled resveratrol is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

Signaling Pathway Analysis



While **Resveratrol-13C6** is primarily used for quantification, it plays a critical role in studies investigating the effects of resveratrol on cellular signaling pathways by ensuring accurate measurement of resveratrol concentrations that elicit the observed biological responses. Two of the most studied pathways are the SIRT1 and Nrf2 pathways.

SIRT1 Activation Pathway

Resveratrol is a well-known activator of Sirtuin 1 (SIRT1), an NAD+-dependent deacetylase involved in cellular regulation, including metabolism and aging.



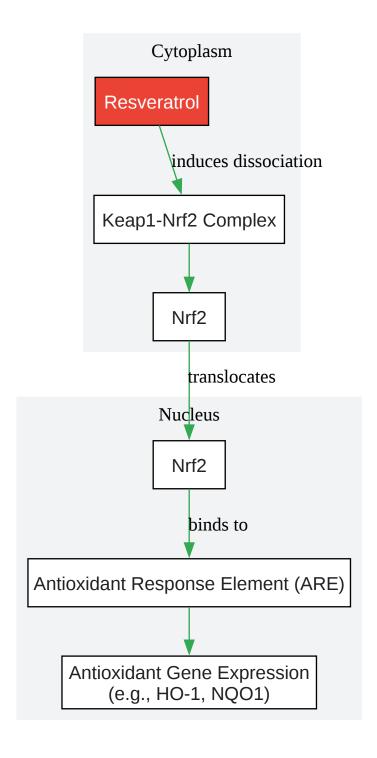
Click to download full resolution via product page

Caption: Resveratrol activates SIRT1, leading to downstream effects.

Nrf2 Activation Pathway

Resveratrol can also activate the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway, a key regulator of the cellular antioxidant response.





Click to download full resolution via product page

Caption: Resveratrol promotes Nrf2 translocation and antioxidant gene expression.

Conclusion



Resveratrol-13C6 is an indispensable tool for researchers studying the biological activities of resveratrol. Its primary role as an internal standard enables accurate and precise quantification in complex biological samples, which is fundamental for robust pharmacokinetic, metabolic, and mechanistic studies. While direct experimental protocols for using **Resveratrol-13C6** to probe signaling pathways are not common, its use in quantifying resveratrol levels in such experiments is critical for understanding dose-response relationships and the physiological relevance of the observed effects. This guide provides a foundational understanding of the properties and applications of **Resveratrol-13C6** to aid in the design and execution of future research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 白藜芦醇-(4-羟基苯基-13C6) 99 atom % 13C, 98% (CP) | Sigma-Aldrich [sigmaaldrich.cn]
- 2. Resveratrol-13C6 | CAS 1185247-70-4 | LGC Standards [lgcstandards.com]
- 3. Pre-formulation studies of resveratrol PMC [pmc.ncbi.nlm.nih.gov]
- 4. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. WO2001060774A1 Synthesis of resveratrol Google Patents [patents.google.com]
- 7. CN104211582A Synthesis method of resveratrol Google Patents [patents.google.com]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Resveratrol-13C6: Properties, Applications, and Methodologies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b563777#what-is-resveratrol-13c6-and-its-chemical-properties]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com